

# (S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid

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An In-depth Technical Guide on the Molecular Weight of **(S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **(S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid**, a compound of interest in various research and development applications.

## Molecular Formula

The chemical formula for **(S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid** is  $C_{12}H_{15}NO_5$ .<sup>[1][2][3]</sup> This formula indicates that each molecule of the compound is composed of 12 carbon atoms, 15 hydrogen atoms, 1 nitrogen atom, and 5 oxygen atoms.

## Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The standard atomic weights for the constituent elements are:

- Carbon (C): approximately 12.011 atomic mass units (amu)<sup>[4][5]</sup>
- Hydrogen (H): approximately 1.008 amu<sup>[6][7][8]</sup>

- Nitrogen (N): approximately 14.007 amu[9][10][11]
- Oxygen (O): approximately 15.999 amu[12][13][14]

The molecular weight of C<sub>12</sub>H<sub>15</sub>NO<sub>5</sub> is calculated as follows:

$$(12 \times 12.011) + (15 \times 1.008) + (1 \times 14.007) + (5 \times 15.999) = 144.132 + 15.120 + 14.007 + 79.995 = 253.254 \text{ amu}$$

The molecular weight is often expressed in grams per mole ( g/mol ), and for this compound, it is approximately 253.25 g/mol .[1][3]

## Data Presentation

The following table summarizes the atomic composition and contribution of each element to the total molecular weight of **(S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid**.

Element	Symbol	Number of Atoms	Standard Atomic Weight (amu)	Total Contribution to Molecular Weight (amu)
Carbon	C	12	12.011	144.132
Hydrogen	H	15	1.008	15.120
Nitrogen	N	1	14.007	14.007
Oxygen	O	5	15.999	79.995
Total	33	253.254		

## Experimental Protocols

The determination of the molecular weight of a compound like **(S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid** is typically achieved through mass spectrometry. A detailed experimental protocol for this technique is as follows:

Objective: To determine the molecular weight of **(S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid** using electrospray ionization mass spectrometry (ESI-MS).

Materials:

- **(S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid** sample
- High-purity solvent (e.g., methanol or acetonitrile)
- Volatile acid (e.g., formic acid)
- Mass spectrometer with an ESI source

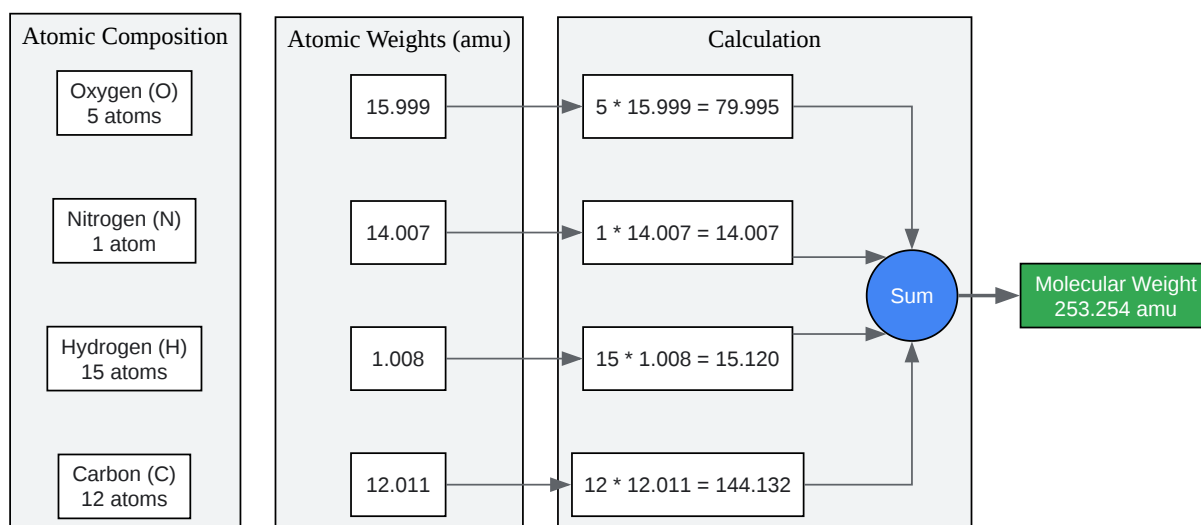
Procedure:

- **Sample Preparation:** A dilute solution of the analyte is prepared by dissolving a small amount of **(S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid** in the chosen solvent. A common concentration is in the range of 1-10 µg/mL. To promote ionization, a small amount of formic acid (typically 0.1% by volume) is added to the solution.
- **Instrument Setup:** The mass spectrometer is calibrated using a known standard. The ESI source parameters, such as capillary voltage, nebulizing gas flow rate, and drying gas temperature, are optimized for the analyte.
- **Infusion:** The sample solution is introduced into the ESI source at a constant flow rate using a syringe pump.
- **Ionization:** In the ESI source, a high voltage is applied to the capillary tip, creating a fine spray of charged droplets. The solvent evaporates from these droplets, leading to the formation of gas-phase ions of the analyte.
- **Mass Analysis:** The ions are guided into the mass analyzer of the spectrometer, which separates them based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus  $m/z$ .

- Data Interpretation: The molecular weight is determined from the m/z value of the molecular ion peak. For this compound, a prominent peak is expected at an m/z corresponding to the protonated molecule  $[M+H]^+$ , which would be approximately 254.261.

## Visualization

The following diagram illustrates the logical relationship in the calculation of the molecular weight.



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Caption: Molecular weight calculation workflow.

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- To cite this document: BenchChem. [(S)-N-Carbobenzyloxy-4-amino-2-hydroxybutyric acid molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044105#s-n-carbobenzyloxy-4-amino-2-hydroxybutyric-acid-molecular-weight]

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